

A Technical Guide to 1-Methylcyclopentanecarboxylic Acid

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Compound of Interest

Compound Name: 1-Methylcyclopentanecarboxylic acid

Cat. No.: B1205683

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methylcyclopentanecarboxylic acid**, consolidating its chemical properties, potential synthetic routes, and biological relevance. The information is intended to support research and development activities by presenting key data in an accessible format.

Core Chemical and Physical Properties

1-Methylcyclopentanecarboxylic acid is a cyclic carboxylic acid featuring a five-membered carbon ring.^[1] This structure imparts specific physical and chemical characteristics relevant to its application in organic synthesis and materials science.

Compound Identification

A summary of the primary identifiers for **1-Methylcyclopentanecarboxylic acid** is presented below.

Identifier	Value
IUPAC Name	1-methylcyclopentane-1-carboxylic acid[2]
CAS Number	5217-05-0[1][3][4]
Molecular Formula	C ₇ H ₁₂ O ₂ [1][2][3][4][5][6][7]
Molecular Weight	128.17 g/mol [2]
Canonical SMILES	CC1(CCCC1)C(=O)O[4]
InChI Key	MNIBBVOEXUQHFF-UHFFFAOYSA-N[1][3][4]

Physicochemical Data

The known physical and chemical properties are compiled for reference. Note that specific experimental values for properties like boiling and melting points are not consistently available in public literature.

Property	Value/Description
Appearance	Colorless to pale yellow liquid[1][3]
Solubility	Soluble in organic solvents; limited solubility in water[1]
Boiling Point	Data not available[5]
Melting Point	Data not available[5]
Density	Data not available[5]

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **1-Methylcyclopentanecarboxylic acid** are not readily available, its structure suggests several plausible synthetic strategies based on established organic chemistry reactions for analogous compounds.

The carboxylic acid group allows it to undergo typical reactions such as esterification and acid-base reactions.^[1] It can serve as a valuable intermediate in the synthesis of more complex molecules.^{[1][8]}

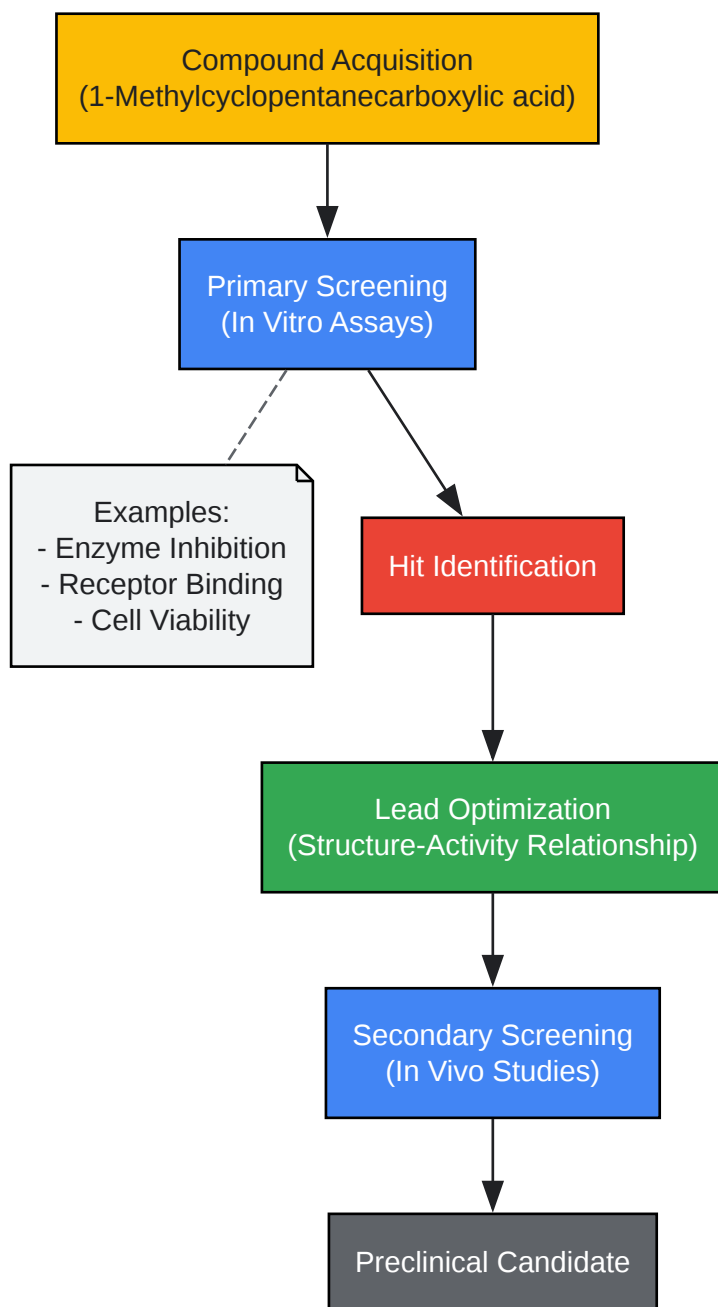
General synthetic strategies for related cyclic carboxylic acids.

Potential Applications and Biological Relevance

While direct biological activity data for **1-Methylcyclopentanecarboxylic acid** is limited, its potential is suggested by its applications as a synthetic intermediate and the known activities of structurally similar molecules.^{[1][8]}

- **Pharmaceuticals and Fragrances:** It is suggested as a potential intermediate in the production of pharmaceuticals and fragrances.^[1]
- **Building Block:** The chiral isomer, (1R,trans)-3-methyl-cyclopentanecarboxylic acid, is utilized as a building block for more complex molecules and is investigated for its therapeutic properties and as a precursor in drug development.^[8]
- **Analog Activity:** The related compound 1-Methyl-1-cyclohexanecarboxylic acid, a structural analog of valproic acid, is known to have anticonvulsant properties.^[9]

Given its potential role in drug development, a generalized workflow for assessing the biological activity of such a compound is outlined below.



A Conceptual Workflow for Evaluating Biological Activity

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A conceptual workflow for evaluating biological activity.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **1-Methylcyclopentanecarboxylic acid** is associated with several hazards. Proper

personal protective equipment (PPE) and handling procedures are mandatory.

Hazard Class	GHS Classification
Acute Toxicity, Oral	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	H315: Causes skin irritation[2]
Serious Eye Damage/Irritation	H318: Causes serious eye damage[2]
Skin Sensitization	H317: May cause an allergic skin reaction[2]
STOT, Single Exposure	H335: May cause respiratory irritation[2]

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